

Essential Safety and Logistics for Handling Octyl Salicylate

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Compound of Interest

Compound Name: Octyl salicylate

Cat. No.: B1362485

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **Octyl salicylate** is paramount. This guide provides immediate, procedural, and step-by-step information for its safe use, storage, and disposal.

Synonyms: 2-Ethylhexyl salicylate, Octisalate[1][2]

Hazard Identification and Classification

Octyl salicylate is classified with the following hazards:

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	Irritant	Warning
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Irritant	Warning
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	Irritant	Warning

Source: AK Scientific, Inc. Safety Data Sheet[1]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is mandatory when handling **Octyl salicylate**.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protection Type	Recommended PPE	Specifications
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Must provide protection against chemical splashes. [6]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), lab coat, and closed-toe shoes. For larger quantities or significant splash risk, chemical-resistant coveralls are recommended.	Gloves should be inspected before use and replaced if degraded. [6] [7] Contaminated clothing should be removed and washed before reuse. [1]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or for aerosol-generating procedures, use a NIOSH-approved respirator.	Avoid breathing dust, fumes, gas, mist, vapors, or spray. [1]

Handling and Storage Procedures

Safe Handling:

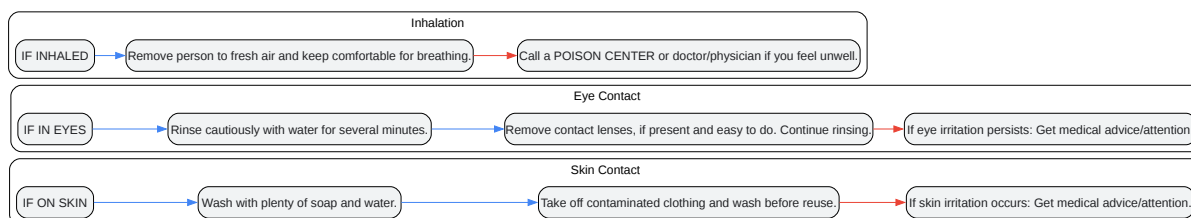
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area or outdoors.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)
- Do not eat, drink, or smoke in handling areas.[\[8\]](#)

Storage:

- Store in a tightly closed container.[1]
- Keep in a cool, dry, and well-ventilated place.[1]
- Store away from incompatible materials such as strong oxidizing agents.[8]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.

Emergency Procedures and First Aid

The following diagrams outline the immediate steps to take in case of exposure or a spill.

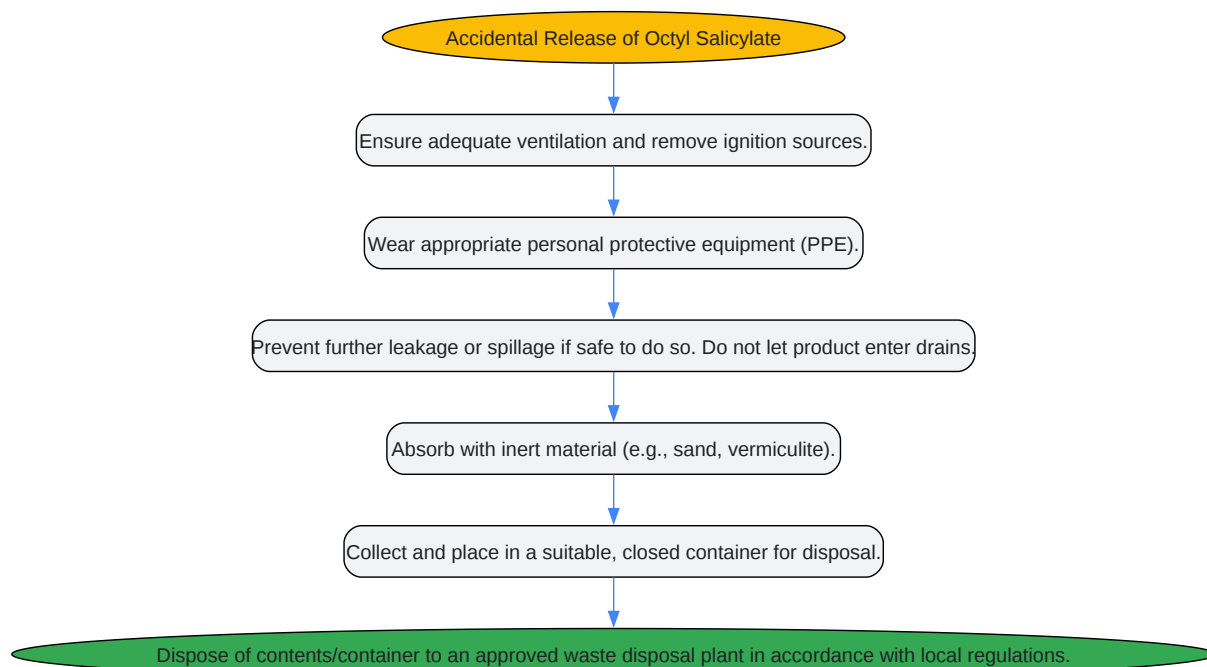


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Caption: First aid procedures for exposure to **Octyl salicylate**.

Accidental Release and Disposal Plan

In the event of a spill, follow these procedural steps.



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